

An In-depth Technical Guide to 4-(2-Bromophenyl)-1H-imidazole

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Compound of Interest

Compound Name: 4-(2-Bromophenyl)-1H-imidazole

CAS No.: 450415-78-8

Cat. No.: B1279758

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **4-(2-Bromophenyl)-1H-imidazole**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, a robust synthetic protocol, and methods for its characterization. Furthermore, it explores the potential applications of this molecule, particularly in the realm of drug discovery, by examining the biological activities of structurally related compounds. Safety and handling protocols are also discussed to ensure its proper use in a laboratory setting. This guide is intended to be a valuable resource for researchers and scientists engaged in the synthesis and application of novel imidazole-based compounds.

Introduction: The Significance of Brominated Phenylimidazoles

The imidazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active molecules, including natural products and synthetic drugs.[1] Its derivatives are known to exhibit a wide array of pharmacological activities. The introduction of a bromophenyl substituent onto the imidazole ring provides a key functional handle for further molecular elaboration through cross-coupling reactions, making these compounds valuable building blocks in the synthesis of complex molecular architectures.[2] Specifically, **4-(2-Bromophenyl)-1H-imidazole**, with its ortho-brominated phenyl ring, presents a unique steric and electronic profile that can be exploited in the design of novel therapeutic agents. This guide will delve into the technical details of this promising compound.

Compound Identification and Properties

CAS Number: 450415-78-8[1]

Physicochemical Properties

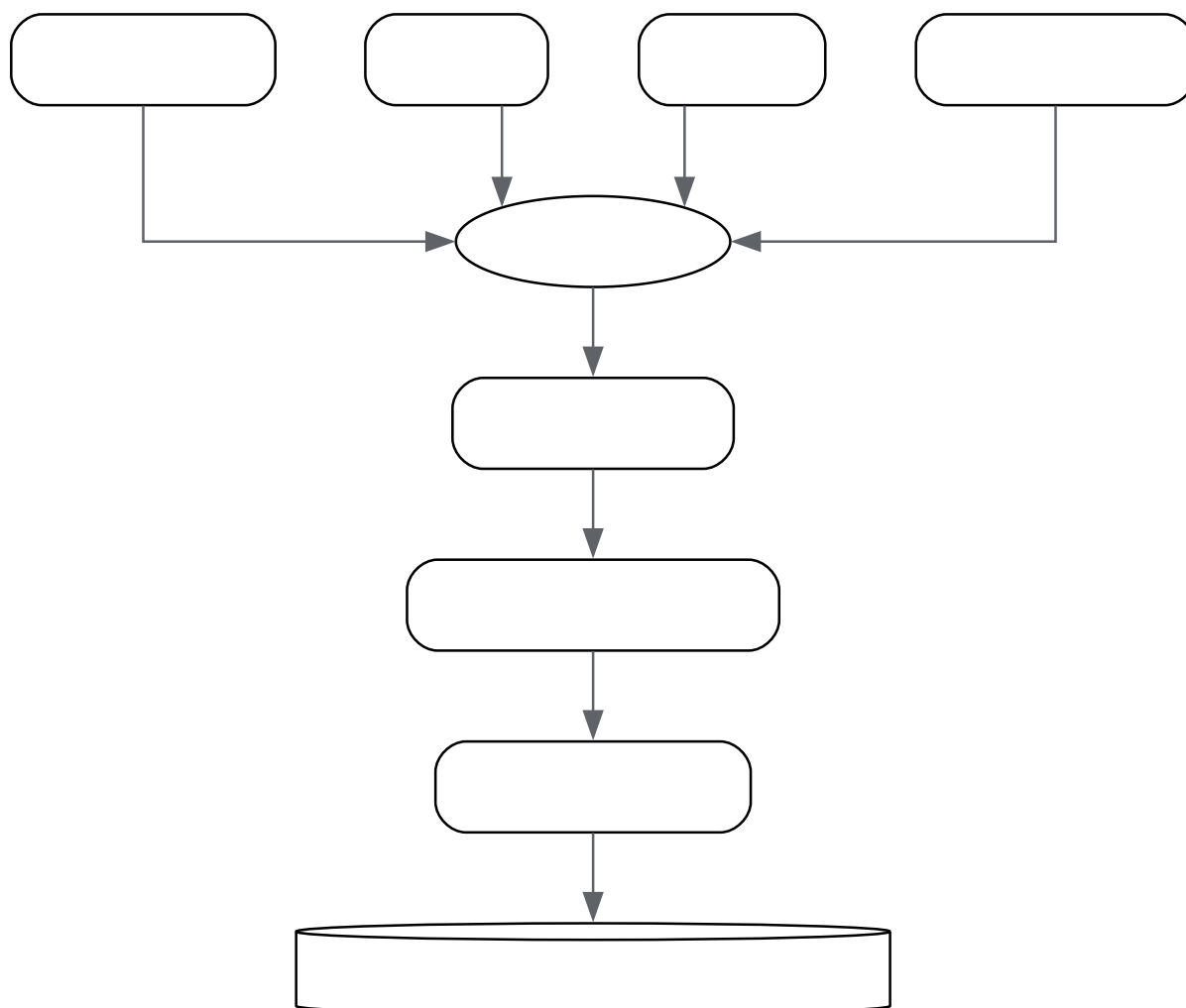
While extensive experimental data for **4-(2-Bromophenyl)-1H-imidazole** is not widely published, its properties can be inferred from its structure and data on related compounds.

Property	Value/Description	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[1]
Molecular Weight	223.07 g/mol	[1]
Appearance	Expected to be a solid, potentially crystalline.	General knowledge
Solubility	Expected to be soluble in organic solvents such as DMSO and methanol.	[1]
Purity	Commercially available with purities of around 95%.	[3]

Synthesis of 4-(2-Bromophenyl)-1H-imidazole: A Methodological Approach

The synthesis of substituted imidazoles can be achieved through various strategies. A plausible and efficient method for the synthesis of **4-(2-Bromophenyl)-1H-imidazole** can be adapted from established protocols for similar structures. The following is a representative protocol based on the synthesis of a related compound, 1-Benzyl-4-(2-bromophenyl)-2-phenyl-1H-imidazole.[4] This synthesis involves the reaction of a substituted chalcone with a benzylamine, catalyzed by copper(II) trifluoromethanesulfonate and iodine.

Diagram of the Synthetic Workflow



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Caption: A generalized workflow for the synthesis of a **4-(2-bromophenyl)-1H-imidazole** derivative.

Detailed Experimental Protocol (Representative)

Materials:

- Chalcone derivative
- Benzylamine
- Copper(II) trifluoromethanesulfonate ($\text{Cu}(\text{OTf})_2$)
- Iodine (I_2)
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a solution of the appropriate chalcone (1.0 mmol) in DMSO (3.0 mL) in a sealed tube, add benzylamine (1.2 mmol), $\text{Cu}(\text{OTf})_2$ (10 mol %), and I_2 (20 mol %).
- Stir the reaction mixture at 120 °C for the time required for the reaction to complete (monitor by TLC).
- After completion, cool the reaction mixture to room temperature and pour it into a saturated aqueous NaHCO_3 solution (20 mL).
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous Na_2SO_4 .

- Filter the mixture and concentrate the filtrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to afford the desired **4-(2-bromophenyl)-1H-imidazole** derivative.

Characterization and Spectroscopic Data

Characterization of the synthesized compound is crucial for confirming its identity and purity. The following data is for the closely related compound, 1-Benzyl-4-(2-bromophenyl)-2-phenyl-1H-imidazole, and serves as a valuable reference for the core "**4-(2-Bromophenyl)-1H-imidazole**" moiety.^[4]

Spectroscopic Data Summary

Technique	Observed Data for 1-Benzyl-4-(2-bromophenyl)-2-phenyl-1H-imidazole
IR (neat, cm ⁻¹)	3062, 2927, 1661, 1595, 1472, 1358, 1262, 1183, 1023, 745
¹ H NMR (500 MHz, CDCl ₃)	δ 5.28 (s, 2H), 7.09 (t, J = 7.5 Hz, 1H), 7.15 (d, J = 7.5 Hz, 2H), 7.31 (t, J = 7.0 Hz, 1H), 7.37 (t, J = 7.5 Hz, 3H), 7.41–7.42 (m, 3H), 7.59–7.62 (m, 3H), 7.79 (s, 1H), 8.19 (d, J = 8.0 Hz, 1H)
¹³ C NMR (125 MHz, CDCl ₃)	δ 50.6, 120.7, 121.3, 126.6, 127.5, 127.9, 127.9, 128.7, 129.0, 129.1, 130.3, 130.5, 133.5, 134.5, 136.8, 138.8, 147.7
HRMS (ESI)	calcd for C ₂₂ H ₁₈ BrN ₂ ([M + H] ⁺), 389.0653; found, 389.0663

Potential Applications in Drug Discovery

While specific biological activity data for **4-(2-Bromophenyl)-1H-imidazole** is limited, the broader class of phenylimidazole derivatives has shown significant promise in medicinal chemistry.

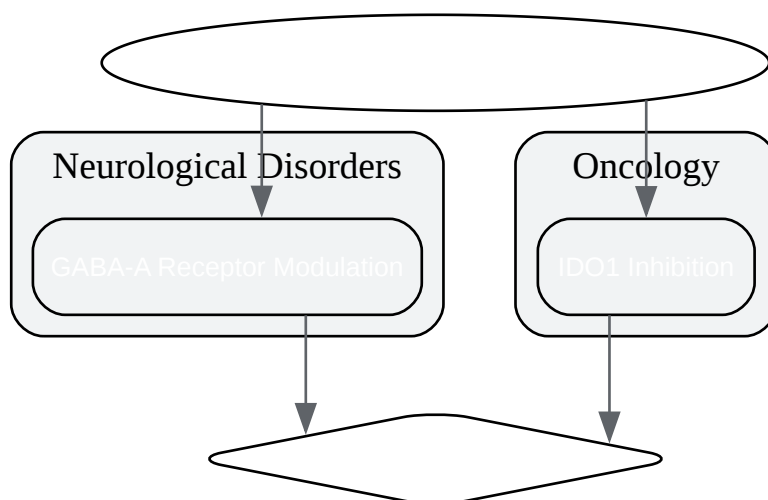
Modulation of GABA-A Receptors

Compounds within the phenylimidazole class have been identified as positive allosteric modulators of specific GABA-A receptor subtypes.[3] This mode of action is a novel pharmacological strategy for addressing neurological dysfunctions. The unique substitution pattern of **4-(2-Bromophenyl)-1H-imidazole** makes it an interesting candidate for further investigation in this area.

Enzyme Inhibition

The structural features of **4-(2-Bromophenyl)-1H-imidazole** make it a valuable intermediate for synthesizing more complex molecules to investigate enzyme inhibition. One such target is indoleamine 2,3-dioxygenase 1 (IDO1), an immunosuppressive enzyme.[3] The development of IDO1 inhibitors is a promising avenue for cancer immunotherapy.

Diagram of Potential Therapeutic Pathways



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Caption: Potential therapeutic pathways for **4-(2-bromophenyl)-1H-imidazole** derivatives.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **4-(2-Bromophenyl)-1H-imidazole**. A full safety data sheet (SDS) should be consulted before use.

General Safety Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, safety goggles, and chemical-resistant gloves.
- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood.
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
 - Skin: Wash off immediately with soap and plenty of water.
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

4-(2-Bromophenyl)-1H-imidazole is a valuable heterocyclic compound with significant potential in synthetic and medicinal chemistry. Its versatile structure, featuring a reactive bromine atom, allows for the creation of diverse molecular libraries for drug discovery and materials science applications. While further research is needed to fully elucidate its specific biological activities, the insights from related compounds suggest promising avenues for exploration. This technical guide provides a solid foundation for researchers and scientists working with this and similar imidazole derivatives.

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